

Application Note: High-Purity 2,6-Dimethyl-4-nitrosophenol via Optimized Recrystallization

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Compound of Interest

Compound Name: 2,6-Dimethyl-4-nitrosophenol

CAS No.: 4965-29-1

Cat. No.: B3025515

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Abstract

This application note provides a comprehensive, field-proven protocol for the purification of **2,6-Dimethyl-4-nitrosophenol** by recrystallization. The document outlines the fundamental principles of solvent selection, a detailed step-by-step methodology for the recrystallization process, and critical safety considerations. The causality behind each experimental choice is explained to ensure both procedural success and a deep understanding of the purification mechanism. This guide is intended for researchers, chemists, and professionals in drug development who require high-purity **2,6-Dimethyl-4-nitrosophenol**, a key synthetic intermediate.^[1]

Introduction: The Rationale for Purification

2,6-Dimethyl-4-nitrosophenol is a valuable chemical intermediate used in the synthesis of various organic molecules, including potential pharmaceutical agents and dyes.^[1] The purity of this starting material is paramount, as impurities can lead to unwanted side reactions, reduced yields, and complications in downstream applications. Recrystallization is a powerful and widely used technique for purifying solid organic compounds.^{[2][3]} The method is predicated on the

principle that the solubility of a compound in a solvent increases with temperature.[2] By dissolving the impure solid in a suitable hot solvent and allowing it to cool slowly, the desired compound selectively crystallizes out, leaving impurities behind in the solution (mother liquor). [3] This protocol details a robust and reproducible method to achieve high-purity, crystalline **2,6-Dimethyl-4-nitrosophenol**.

Pre-Protocol Considerations: Compound Properties and Safety

A thorough understanding of the material's properties and hazards is critical before commencing any experimental work.

Physicochemical Properties

2,6-Dimethyl-4-nitrosophenol is typically a yellow to dark yellow crystalline solid.[4] Its structure, featuring a phenolic hydroxyl group, a nitroso group, and two methyl groups, dictates its solubility and reactivity.

Property	Value	Source
Molecular Formula	C ₈ H ₉ NO ₂	[5]
Molecular Weight	151.16 g/mol	[5]
Appearance	Yellow crystalline solid	[4]
Melting Point	~125 °C (may vary with purity)	[6]
Water Solubility	Insoluble	[4][7]
Organic Solubility	Slightly soluble in DMSO and Methanol	[4][7]

The limited water solubility and slight solubility in polar organic solvents are key factors for selecting an appropriate recrystallization solvent.[4][8]

Critical Safety Protocols

2,6-Dimethyl-4-nitrosophenol and the solvents used for its purification pose several hazards. Adherence to strict safety protocols is mandatory.

- **Compound Hazards:** **2,6-Dimethyl-4-nitrosophenol** is classified as an irritant, causing skin, eye, and respiratory irritation.^[4]^[5]^[9] It is also toxic if swallowed.^[5]
- **Solvent Hazards:** Organic solvents are often flammable and can be toxic. All heating must be performed using a steam bath, heating mantle, or hot plate in a well-ventilated fume hood. No open flames.
- **Personal Protective Equipment (PPE):** At a minimum, the following PPE must be worn:
 - Chemical splash goggles or safety glasses
 - Flame-resistant lab coat
 - Chemically resistant gloves (e.g., nitrile)
 - Closed-toe shoes

Emergency Procedures:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, seeking medical advice.^[4]
- **Skin Contact:** Wash skin with plenty of water.^[9] Remove contaminated clothing and wash it before reuse.^[9]
- **Inhalation:** Move the person to fresh air.^[9]

Experimental Protocol: Purification by Recrystallization

This protocol is divided into two main stages: selecting the optimal solvent system and performing the bulk recrystallization.

Part A: Solvent System Selection

The ideal solvent will dissolve **2,6-Dimethyl-4-nitrosophenol** poorly at room temperature but completely at an elevated temperature.[2][10][11] Conversely, impurities should either be highly soluble at all temperatures or completely insoluble.

Screening Procedure:

- Place approximately 50-100 mg of crude **2,6-Dimethyl-4-nitrosophenol** into several small test tubes.
- To each tube, add a different potential solvent (e.g., ethanol, methanol, isopropanol, acetone, ethyl acetate, toluene) dropwise, starting with ~1 mL.
- Agitate at room temperature and record the solubility.
- For solvents in which the compound is poorly soluble at room temperature, gently heat the test tube in a water bath and observe. A good solvent will fully dissolve the compound upon heating.
- Allow the hot solutions to cool slowly to room temperature and then in an ice bath. Observe the quantity and quality of the crystals that form.
- A mixed-solvent system (e.g., Ethanol/Water, Acetone/Hexane) can be tested if no single solvent is ideal. This involves dissolving the compound in a minimum of the "good" solvent (in which it is highly soluble) and then adding the "anti-solvent" (in which it is poorly soluble) dropwise until the solution becomes cloudy (the saturation point).[10] The solution is then gently heated until clear and allowed to cool.

Expected Observations for Solvent Selection:

Solvent	Solubility at 25°C	Solubility at Boiling Point	Crystal Formation on Cooling	Assessment
Ethanol	Low to Moderate	High	Good, well-formed crystals	Promising Candidate
Methanol	Moderate	High	May require significant cooling	Possible, but recovery may be lower
Water	Insoluble	Insoluble	None	Unsuitable as a single solvent
Toluene	Moderate	High	Possible	Potential candidate
Hexane	Insoluble	Low	Poor	Good as an anti-solvent
Ethanol/Water	(Tunable)	(Tunable)	Excellent potential	Recommended System

Based on the phenolic structure, an alcohol like ethanol or a mixed system such as ethanol-water is often an excellent starting point.

Part B: Step-by-Step Recrystallization Workflow

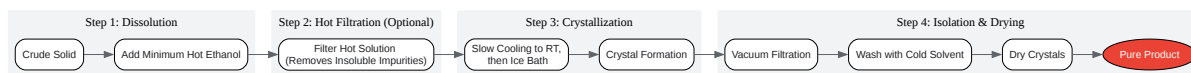
The following workflow assumes ethanol has been selected as a suitable solvent.

Materials & Equipment:

- Crude **2,6-Dimethyl-4-nitrosophenol**
- Ethanol (reagent grade)
- Deionized water (if using a mixed-solvent system)
- Erlenmeyer flasks (2-3, appropriate sizes)

- Hot plate with stirring capability or steam bath
- Buchner funnel and filter flask
- Filter paper
- Glass stirring rod
- Watch glass
- Spatula
- Ice bath

Workflow Diagram:



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Caption: Recrystallization workflow for **2,6-Dimethyl-4-nitrosophenol**.

Procedure:

- Dissolution: Place the crude **2,6-Dimethyl-4-nitrosophenol** in an appropriately sized Erlenmeyer flask. Add a magnetic stir bar. Place the flask on a hot plate in a fume hood and add a small portion of ethanol. Heat the solvent to a gentle boil while stirring. Continue adding the hot solvent in small increments until the solid just dissolves completely. Causality: Using the minimum amount of hot solvent is crucial for maximizing the recovery yield upon cooling.[2] An excess of solvent will keep more of the product dissolved at low temperatures, reducing the yield.

- **Hot Filtration (if necessary):** If any insoluble impurities (e.g., dust, inorganic salts) are observed in the hot solution, a hot filtration is required. To do this, pre-heat a second Erlenmeyer flask and a funnel (stemless or short-stemmed) on the hot plate. Place a fluted filter paper in the funnel and pour the hot solution through it quickly. **Causality:** This step must be done rapidly with pre-heated glassware to prevent the desired compound from crystallizing prematurely on the filter paper or in the funnel stem.
- **Crystallization:** Cover the flask containing the clear hot solution with a watch glass and set it aside on an insulated surface (e.g., a cork ring) to cool slowly to room temperature. **Causality:** Slow cooling is essential for the formation of large, pure crystals. Rapid cooling can trap impurities within the crystal lattice and leads to the formation of small, often impure, crystals. Once the flask has reached room temperature, place it in an ice-water bath for 15-30 minutes to maximize crystal formation.
- **Isolation:** Set up a Buchner funnel with a piece of filter paper that fits snugly and wet it with a small amount of cold ethanol. Turn on the vacuum and pour the cold crystal slurry into the funnel. **Causality:** The vacuum rapidly pulls the solvent (mother liquor), which contains the dissolved impurities, away from the crystals.
- **Washing:** With the vacuum still applied, wash the crystals on the filter paper with a small amount of ice-cold ethanol. **Causality:** The cold solvent wash removes any residual mother liquor adhering to the crystal surfaces. The solvent must be cold to minimize redissolving the purified product.
- **Drying:** Leave the crystals in the funnel with the vacuum on for several minutes to air-dry them as much as possible. Then, carefully transfer the crystals to a pre-weighed watch glass and allow them to dry completely in a desiccator or a vacuum oven at a low temperature. Determine the melting point and calculate the percent recovery.

Troubleshooting Common Issues

Issue	Probable Cause	Recommended Solution
Oiling Out	The compound's melting point is lower than the solvent's boiling point, or the solution is supersaturated.	Re-heat the solution to dissolve the oil. Add slightly more solvent. If the problem persists, switch to a lower-boiling point solvent or use a mixed-solvent system.
No Crystals Form	Too much solvent was used; the solution is not supersaturated upon cooling.	Boil off some of the solvent under a gentle stream of nitrogen or air in the fume hood to concentrate the solution. Try scratching the inside of the flask with a glass rod at the liquid's surface to induce nucleation.
Poor Recovery	Too much solvent was used; crystals were washed with warm solvent; premature crystallization during hot filtration.	Ensure minimum solvent is used. Always wash with ice-cold solvent. Ensure filtration apparatus is properly pre-heated.
Colored Impurities Remain	The impurity has similar solubility to the product.	Add a very small amount of activated charcoal to the hot solution before the hot filtration step. The charcoal will adsorb the colored impurities. Use only a small amount to avoid adsorbing the desired product.

Conclusion

The protocol described in this application note provides a reliable and effective method for the purification of **2,6-Dimethyl-4-nitrosophenol**. By carefully selecting a suitable solvent system and adhering to the principles of recrystallization—dissolving in a minimum of hot solvent and

cooling slowly—researchers can consistently obtain a high-purity crystalline product, which is essential for the success of subsequent synthetic applications.

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